

Application Notes & Protocols for Determining the Field Efficacy of Peachflure Insecticide

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Compound of Interest

Compound Name: Peachflure

Cat. No.: B12288092

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Introduction

Peachflure is a novel, non-systemic insecticide under development for the control of key lepidopteran pests in stone fruit orchards. Its proposed mechanism of action involves the disruption of critical enzymatic processes unique to the target pests, suggesting a favorable profile for integrated pest management (IPM) programs. The following application notes provide a comprehensive, scientifically rigorous framework for designing and executing field trials to validate the efficacy of **Peachflure**.

The primary objective of these protocols is to determine the field performance of **Peachflure** against the Oriental Fruit Moth (*Grapholita molesta*), a significant pest in peach cultivation.^{[1][2]} Adherence to these guidelines will ensure the generation of high-quality, reproducible data suitable for regulatory submission and product positioning. All procedures should be conducted in accordance with Good Laboratory Practices (GLP) to ensure the quality and integrity of the data.^{[3][4][5]}

Part 1: Strategic Planning & Trial Design

A well-defined strategy is the foundation of a successful field trial. This phase focuses on establishing clear objectives, ensuring regulatory compliance, and creating a robust

experimental design to isolate and measure the effects of **Peachflure**.

Defining Clear Objectives

Before any fieldwork commences, the primary and secondary objectives must be explicitly stated.

- Primary Objective: To determine the dose-response relationship of three different application rates of a **Peachflure** 20% Emulsifiable Concentrate (EC) formulation on the reduction of larval-infested peach shoots ('shoot strikes') and fruit damage caused by the Oriental Fruit Moth.
- Secondary Objectives:
 - To compare the efficacy of **Peachflure** to a currently registered commercial standard insecticide.
 - To assess the duration of residual activity of **Peachflure** under field conditions.
 - To evaluate any potential phytotoxicity of **Peachflure** on the target crop, *Prunus persica*.
 - To collect fruit samples for subsequent pesticide residue analysis.[\[6\]](#)

Regulatory Framework

All pesticide field trials are subject to national and local regulations. In the United States, the Environmental Protection Agency (EPA) governs the testing of experimental pesticides.

- Experimental Use Permit (EUP): For field trials conducted on a cumulative total of more than 10 acres of land, an EUP is generally required.[\[7\]](#) For smaller-scale trials, an EUP may not be necessary, but it is critical to verify this with the relevant regulatory bodies.[\[7\]](#)
- Good Laboratory Practices (GLP): While GLP standards are a managerial quality control system, their principles for planning, performing, monitoring, and documenting studies are essential for producing data that is reliable and credible for regulatory review.[\[4\]](#)[\[5\]](#)

Site Selection & Characterization

The choice of the experimental site is critical for the validity of the trial.

- History of Pest Pressure: Select an orchard with a documented history of moderate to high Oriental Fruit Moth pressure to ensure a statistically significant challenge.
- Uniformity: The experimental area should be as uniform as possible in terms of soil type, topography, tree age, and cultivar to minimize variability.[\[8\]](#)[\[9\]](#)
- Isolation: The site should be sufficiently isolated to prevent spray drift from adjacent commercial orchards that might be using other insecticides.
- Site Characterization: Before trial initiation, document key site characteristics including soil analysis, recent weather data, and a history of pesticide applications.

Experimental Design

The Randomized Complete Block Design (RCBD) is the standard for agricultural field experiments as it effectively controls for spatial variability within the trial area.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Treatments:
 - T1: Untreated Control (Negative Control): Water spray only.
 - T2: **Peachflure** - Low Rate (X g a.i./ha): To be determined from laboratory bioassays.
 - T3: **Peachflure** - Medium Rate (1.5X g a.i./ha): Proposed label rate.
 - T4: **Peachflure** - High Rate (2X g a.i./ha): To assess for dose-response and potential phytotoxicity.
 - T5: Commercial Standard (Positive Control): A leading registered insecticide for Oriental Fruit Moth control (e.g., a product containing chlorantraniliprole).
- Replication: Each treatment will be replicated four times (four blocks).
- Blocking: The orchard will be divided into four blocks, each representing a replicate.[\[10\]](#) The blocks should be positioned perpendicular to any known gradient (e.g., slope, soil type change) to minimize variation within each block.[\[8\]](#)[\[11\]](#)

- Randomization: Within each block, the five treatments will be assigned to plots randomly. This ensures that each treatment has an equal chance of being in any plot, reducing bias.[8]
[10]

Part 2: Field Protocol & Execution

Meticulous execution of the field protocol is paramount for data integrity. This section provides step-by-step methodologies for trial implementation.

Plot Establishment & Management

- Plot Size: Each plot will consist of 5 peach trees. Data will be collected from the central 3 trees to avoid edge effects, with the outer 2 trees serving as buffers.
- Buffer Zones: A buffer row of trees should be left unsprayed between each plot to minimize spray drift.
- Plot Marking: Clearly label each plot with durable, weather-resistant tags indicating the block and treatment number.
- Standard Horticultural Practices: All plots, including the untreated control, must receive the same standard horticultural care (irrigation, fertilization, pruning) throughout the trial to ensure that any observed differences are due to the treatments alone.

Test Substance Preparation & Application

- Application Timing: Sprays should be timed to target newly hatched larvae before they bore into shoots or fruit.[13] This is determined by using pheromone traps to establish a "biofix" (the date of the first sustained moth capture) and then tracking degree-days.[1][2][13] The first application should occur between 500 and 600 degree-days after the biofix.[1][13]
- Application Equipment: Use a calibrated airblast sprayer to ensure uniform coverage of the tree canopy. The sprayer should be thoroughly cleaned between treating different plots.
- Spray Volume: Calibrate the sprayer to deliver a consistent volume of water per hectare, ensuring thorough coverage without excessive runoff.
- Mixing Protocol:

- Measure the required amount of **Peachflure** EC or the commercial standard product based on the plot size and application rate.
- Fill the spray tank to half its volume with clean water.
- Begin agitation and add the measured product to the tank.
- Continue agitation while filling the tank to the final volume.
- Maintain agitation throughout the application process.

Assessment & Data Collection

Systematic and unbiased data collection is crucial for evaluating efficacy.

- Pest Monitoring (Pre- and In-Season):
 - Pheromone Traps: Place pheromone traps in the orchard before bloom to monitor adult moth activity and establish the biofix.[\[1\]](#)[\[14\]](#)
 - Scouting: Regularly inspect trees for signs of damage.
- Efficacy Assessment:
 - Shoot Strikes: At 7 and 14 days after each application targeting the first two generations, count the number of wilted shoots ('shoot strikes') on the three central data trees in each plot.[\[2\]](#)[\[13\]](#)
 - Fruit Damage: At harvest, randomly select 100 fruits from the data trees in each plot and assess for larval entry holes or internal damage.
- Phytotoxicity Assessment:
 - At 3, 7, and 14 days after each application, visually assess the data trees for any signs of phytotoxicity, such as leaf burn, chlorosis, necrosis, or fruit russetting.
 - Use a standardized rating scale to quantify any observed damage.[\[15\]](#)

Table 1: Phytotoxicity Rating Scale

Rating	% of Plant Affected	Description of Symptoms
0	0	No effect
1	1-10	Slight discoloration or minor stunting
2	11-25	More pronounced symptoms, but temporary
3	26-50	Lasting injury, moderate stunting, or leaf necrosis
4	>50	Severe injury, heavy necrosis, or significant yield loss

Adapted from established phytotoxicity assessment protocols.[\[15\]](#)[\[16\]](#)[\[17\]](#)

Part 3: Data Analysis & Reporting

Statistical analysis is essential to determine if the observed differences between treatments are significant or simply due to random chance.[\[18\]](#)[\[19\]](#)

Statistical Analysis

- Data Transformation: Percentage data (e.g., percent fruit damage) should be transformed (e.g., arcsine square root transformation) before analysis to stabilize variance.
- Analysis of Variance (ANOVA): The data for shoot strikes and fruit damage will be subjected to ANOVA appropriate for a Randomized Complete Block Design.[\[8\]](#)[\[18\]](#) This will determine if there are statistically significant differences among the treatment means.
- Mean Separation Test: If the ANOVA shows a significant treatment effect ($p < 0.05$), a mean separation test, such as Tukey's Honestly Significant Difference (HSD) test, will be used to compare the individual treatment means.

Data Presentation

The results should be summarized in a clear and concise manner.

Table 2: Example Data Summary for Efficacy Results (Hypothetical)

Treatment	Application Rate (g a.i./ha)	Mean Shoot Strikes per Tree (± SE)	Mean % Fruit Damage (± SE)
T1: Untreated Control	0	25.3 a	18.7 a
T2: Peachflure - Low	X	8.1 b	5.2 b
T3: Peachflure - Med	1.5X	3.2 c	1.5 c
T4: Peachflure - High	2X	2.9 c	1.3 c
T5: Commercial Std.	Label Rate	3.5 c	1.8 c

Means within a column followed by the same letter are not significantly different (Tukey's HSD, $p < 0.05$).

Visualizations

Experimental Workflow



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Caption: High-level workflow for the **Peachflure** field efficacy trial.

Application Timing Decision Logic

Caption: Decision model for timing insecticide application based on biofix and degree-days.

References

- Oriental Fruit Moth. WSU Tree Fruit, Washington State University. [\[Link\]](#)

- Monitor for Oriental Fruit Moth with Suterra Traps and Lures. Suterra. [\[Link\]](#)
- GUIDELINES FOR TESTING THE EFFICACY OF INSECTICIDE PRODUCTS USED IN AIRCRAFT. World Health Organization. [\[Link\]](#)
- Oriental Fruit Moth / Peach / Agriculture. UC IPM. [\[Link\]](#)
- Basic Statistical Analysis for On-Farm Research. SARE. [\[Link\]](#)
- Oriental Fruit Moth. UK Entomology, University of Kentucky. [\[Link\]](#)
- Use of Repeated Measures Data Analysis for Field Trials with Annual and Perennial Crops. MDPI. [\[Link\]](#)
- Guidance on Efficacy Testing for Pesticides Targeting Certain Invertebrate Pests. US EPA. [\[Link\]](#)
- Randomized Complete Block Design #RCBD #anova #statistics #datascience #dataanalytics. YouTube. [\[Link\]](#)
- Field Trial Analysis : complete guide. Alteia. [\[Link\]](#)
- PRN 2007-2: Guidance on Small-Scale Field Testing and Low-level Presence in Food of Plant-Incorporated Protectants (PIPs). US EPA. [\[Link\]](#)
- Pesticide Residue Studies. SGS USA. [\[Link\]](#)
- Integrated control of oriental fruit moth (Lepidoptera: Tortricidae) in peach orchards using insecticide and mating disruption. PubMed. [\[Link\]](#)
- Design and analysis of field trials - 1. Practical guidelines. Excellence in Breeding. [\[Link\]](#)
- Guidelines for efficacy testing of household insecticide products - Mosquito coils, vaporizer mats, liquid vaporizers, ambient emanators and aerosols. World Health Organization (WHO). [\[Link\]](#)
- Efficacy Testing for Pesticides Targeting Certain Invertebrate Pests. US EPA. [\[Link\]](#)

- The Randomized Complete Block design (RCB). agritech.tnau.ac.in. [\[Link\]](#)
- Determining the Number of Field Trials Required to Register Seed-Treatment Uses. US EPA. [\[Link\]](#)
- Residue Chemistry Test Guidelines OPPTS 860.1500 Crop Field Trials. Regulations.gov. [\[Link\]](#)
- FIFRA Minimum Risk Pesticides – 25(b) Product Efficacy Data Guidance. Association of American Pesticide Control Officials. [\[Link\]](#)
- On Randomized Complete Block Design. International Journal of Sciences: Basic and Applied Research. [\[Link\]](#)
- Statistical Analysis of Simple Agricultural Experiments. ECHOcommunity.org. [\[Link\]](#)
- The Randomized Complete Block Design (RCBD). PBGworks. [\[Link\]](#)
- EPA Releases Guidance on Reduced Residue Chemistry Data Requirements for Seed-Treatment Uses. Bergeson & Campbell, P.C.. [\[Link\]](#)
- (PDF) 7 Randomized Complete Block Design (RCBD). ResearchGate. [\[Link\]](#)
- PP 1/135 (4) Phytotoxicity assessment. EPPO database on PP1 Standards. [\[Link\]](#)
- Phytotoxicity rating scale for determining the Percent Phytotoxicity. ResearchGate. [\[Link\]](#)
- OECD Principles on Good Laboratory Practice (GLP). OECD. [\[Link\]](#)
- GUIDELINES ON GOOD LABORATORY PRACTICE IN PESTICIDE RESIDUE ANALYSIS CAC/GL 40-1993. Food and Agriculture Organization of the United Nations. [\[Link\]](#)
- Environmental Protection Agency Streamlines Pesticide Residue Chemistry Data Requirements for Seed Treatment Uses. Beveridge & Diamond PC. [\[Link\]](#)
- 21 CFR Part 58: A Guide to Good Laboratory Practice (GLP). IntuitionLabs.ai. [\[Link\]](#)
- Phytotoxicity Evaluation Scale. ResearchGate. [\[Link\]](#)

- Scale insects. Department of Primary Industries and Regional Development, Agriculture and Food. [[Link](#)]
- Plant Pest - Scale. Plantify. [[Link](#)]

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Sources

- 1. Oriental Fruit Moth | WSU Tree Fruit | Washington State University [treefruit.wsu.edu]
- 2. suterra.com [suterra.com]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. bayer.com [bayer.com]
- 5. intuitionlabs.ai [intuitionlabs.ai]
- 6. Pesticide Residue Studies | SGS USA [sgs.com]
- 7. epa.gov [epa.gov]
- 8. m.youtube.com [m.youtube.com]
- 9. pbgworks.org [pbgworks.org]
- 10. RCB [agritech.tnau.ac.in]
- 11. gssrr.org [gssrr.org]
- 12. researchgate.net [researchgate.net]
- 13. Oriental Fruit Moth / Peach / Agriculture: Pest Management Guidelines / UC Statewide IPM Program (UC IPM) [ipm.ucanr.edu]
- 14. Oriental Fruit Moth | Entomology [entomology.mgcafe.uky.edu]
- 15. pp1.eppo.int [pp1.eppo.int]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
- 18. sare.org [sare.org]

- [19. Field Trial Analysis : complete guide- Alteia \[alteia.com\]](#)
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